

2-Chloropropiophenone chemical properties and structure

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Compound of Interest

Compound Name: 2-Chloropropiophenone

Cat. No.: B1346139

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An In-depth Technical Guide to 2-Chloropropiophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **2-Chloropropiophenone**, a key intermediate in various organic syntheses, including the production of pharmaceutical compounds.

Chemical Structure and Identification

2-Chloropropiophenone, with the CAS number 6084-17-9, is an aromatic ketone.^{[1][2]} Its systematic IUPAC name is 2-chloro-1-phenylpropan-1-one.^{[1][3][4]} It is also known by other synonyms such as α -chloropropiophenone.^[5]

The structure of **2-Chloropropiophenone** is characterized by a propiophenone backbone with a chlorine atom substituted at the alpha position (the carbon atom adjacent to the carbonyl group).



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